

# Application Notes and Protocols: Standard Operating Procedure for the Optochin Susceptibility Test

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethylhydrocupreine

Cat. No.: B1217857

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

The optochin susceptibility test is a critical differential test used in microbiology for the presumptive identification of *Streptococcus pneumoniae* from other alpha-hemolytic streptococci, often referred to as viridans streptococci.[1][2][3] Optochin, chemically known as **ethylhydrocupreine** hydrochloride, is a quinine derivative that selectively inhibits the growth of *S. pneumoniae* at very low concentrations.[3][4][5] Other alpha-hemolytic streptococci are typically resistant to optochin.[2][3] This differential inhibition provides a reliable method for distinguishing *S. pneumoniae*, a significant human pathogen, from other closely related species that are part of the normal respiratory flora.[1][6] The test is performed on a 5% sheep blood agar plate and relies on the formation of a zone of inhibition around an optochin-impregnated disk.[1][4]

## Principle of the Test

The optochin test is based on the differential susceptibility of alpha-hemolytic streptococci to the chemical optochin. *Streptococcus pneumoniae* possesses a unique sensitivity to optochin, which alters the surface tension of the bacterial cell membrane, leading to cell lysis and the formation of a visible zone of growth inhibition around the optochin disk.[4][7] In contrast, other alpha-hemolytic streptococci are resistant to the concentration of optochin present in the test

disk and will grow up to the edge of the disk.[2][3] This distinct difference in growth patterns allows for the presumptive identification of *S. pneumoniae*.

## Materials and Reagents

- Culture Media: 5% Sheep Blood Agar plates[1]
- Reagents: Optochin disks (5 µg, 6 mm diameter)[2][3]
- Cultures:
  - Pure, isolated colonies of an alpha-hemolytic *Streptococcus* to be tested.
  - Quality control strains:
    - Positive Control: *Streptococcus pneumoniae* ATCC 49619 or ATCC 6305[1][8]
    - Negative Control: *Streptococcus mitis* ATCC 49456 or *Enterococcus faecalis* ATCC 29212[1]
- Equipment:
  - Sterile inoculating loops or cotton swabs[1]
  - Sterile forceps[4]
  - Incubator with a 5-10% CO<sub>2</sub> atmosphere, maintained at 35 ± 2°C[1][5]
  - Ruler or caliper for measuring zone diameters in millimeters[8]
  - Bunsen burner
  - Personal Protective Equipment (PPE)

## Quality Control

Prior to or concurrent with testing unknown isolates, it is imperative to perform quality control testing to ensure the accuracy of the results.

- Positive Control: Streak *Streptococcus pneumoniae* ATCC 49619 on a 5% sheep blood agar plate and apply an optochin disk. After incubation, a zone of inhibition of  $\geq 14$  mm should be observed.[\[1\]](#)
- Negative Control: Streak *Streptococcus mitis* ATCC 49456 or *Enterococcus faecalis* ATCC 29212 on a 5% sheep blood agar plate and apply an optochin disk. After incubation, no zone of inhibition should be observed.[\[1\]](#)

These quality control procedures should be performed with each new lot of optochin disks and as required by laboratory protocols.

## Experimental Protocol

The following protocol outlines the step-by-step procedure for performing the optochin susceptibility test.

### Inoculum Preparation and Inoculation

- Using a sterile inoculating loop or cotton swab, select 2-3 well-isolated colonies of the alpha-hemolytic streptococcus to be tested.[\[4\]](#)
- Streak the colonies onto a 5% sheep blood agar plate to obtain confluent growth in the area of inoculation.[\[8\]](#)[\[9\]](#)

### Disk Application

- Using sterile forceps, aseptically place a 5  $\mu$ g optochin disk onto the inoculated surface of the agar.[\[4\]](#)
- Gently press the disk with the forceps to ensure it adheres firmly to the agar surface.[\[4\]](#)[\[8\]](#)

### Incubation

- Incubate the plate at  $35 \pm 2^\circ\text{C}$  for 18-24 hours in an atmosphere containing 5-10%  $\text{CO}_2$ .[\[1\]](#)  
[\[5\]](#) A  $\text{CO}_2$ -enriched environment is crucial as some strains of *S. pneumoniae* may not grow well in ambient air.[\[7\]](#)[\[8\]](#)

### Examination and Measurement

- After the incubation period, examine the plate for a zone of inhibition around the optochin disk.
- If a zone of inhibition is present, measure its diameter in millimeters (mm) using a ruler or caliper. The measurement should include the diameter of the disk.[\[3\]](#)[\[8\]](#)

## Data Presentation and Interpretation of Results

The diameter of the zone of inhibition is measured to determine the susceptibility of the organism to optochin. The results are interpreted as follows:

Zone of Inhibition Diameter (6 mm disk)	Interpretation	Presumptive Identification	Further Action
≥ 14 mm	Susceptible	Streptococcus pneumoniae	Report as Streptococcus pneumoniae.
< 14 mm	Intermediate/Resistant	Not Streptococcus pneumoniae	If the zone is between 7-13 mm, a bile solubility test is recommended for confirmation, as some S. pneumoniae strains can show smaller zones of inhibition. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
No zone of inhibition	Resistant	Viridans group streptococcus	Report as viridans group streptococcus.

## Limitations of the Test

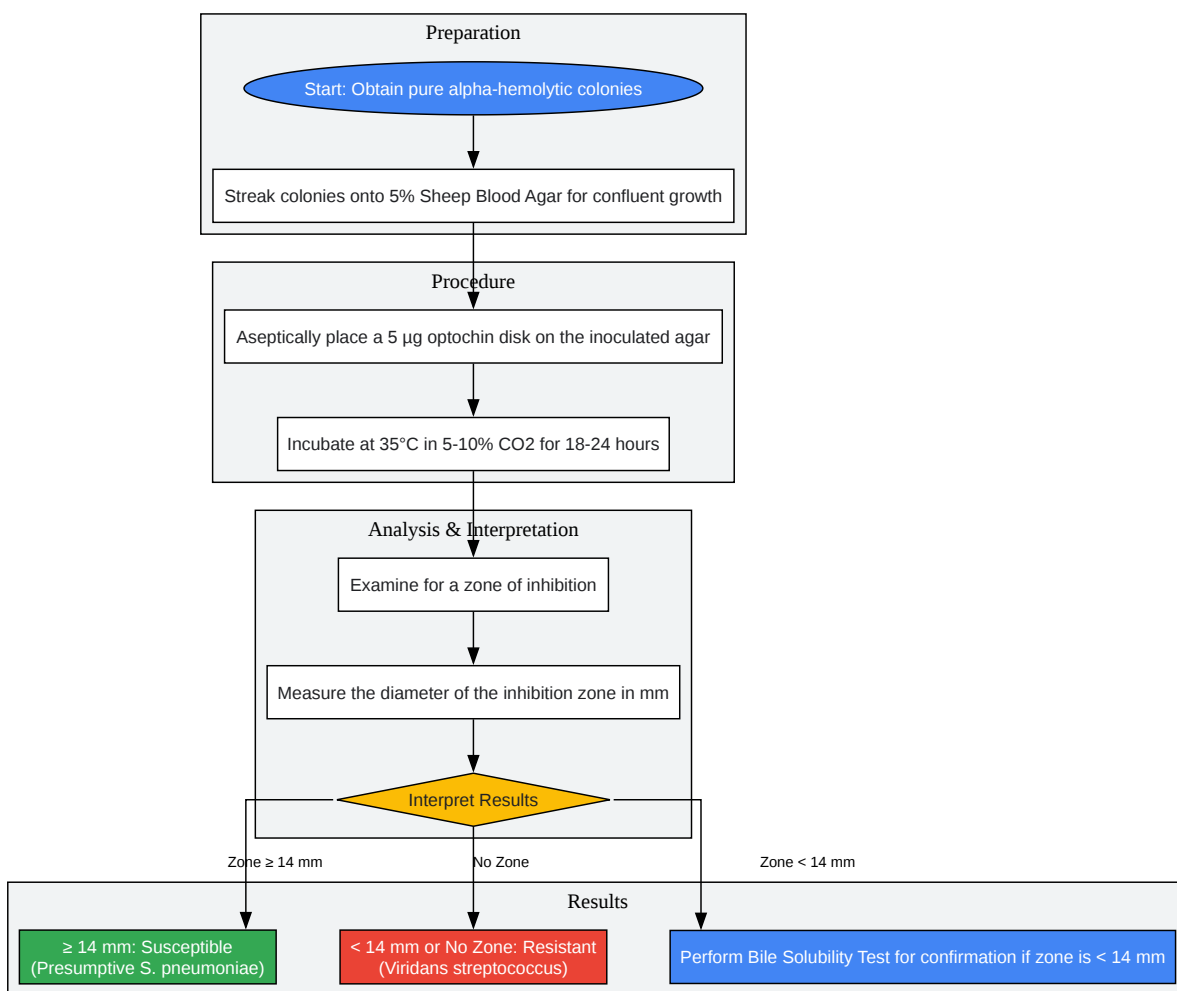
While the optochin test is a reliable presumptive test, there are some limitations to consider:

- Some strains of S. pneumoniae have been reported to be optochin-resistant.[\[2\]](#)[\[4\]](#)

- Other alpha-hemolytic streptococci may occasionally show slight susceptibility to optochin, resulting in small zones of inhibition.[\[7\]](#)[\[8\]](#)
- For isolates with intermediate zone sizes (less than 14 mm), a confirmatory test such as the bile solubility test is necessary for definitive identification.[\[2\]](#)[\[7\]](#)
- The test requires a pure culture of the organism.
- Proper incubation conditions, specifically a CO<sub>2</sub>-enriched atmosphere, are critical for the growth of some *S. pneumoniae* strains.[\[7\]](#)[\[8\]](#)

## Visualizations

## Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow diagram of the optochin susceptibility test.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. microbenotes.com [microbenotes.com]
- 2. Optochin test [microbe-canvas.com]
- 3. Optochin Sensitivity Test: Principle, Procedure, Results • Microbe Online [microbeonline.com]
- 4. Optochin susceptibility test: Principle, Procedure and Results interpretation - Online Biology Notes [onlinebiologynotes.com]
- 5. medicallabnotes.com [medicallabnotes.com]
- 6. youtube.com [youtube.com]
- 7. Optochin Susceptibility Test for Streptococcus pneumoniae [microbiologynotes.com]
- 8. microbiologyinfo.com [microbiologyinfo.com]
- 9. dalynn.com [dalynn.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Standard Operating Procedure for the Optochin Susceptibility Test]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1217857#standard-operating-procedure-for-the-optochin-test-in-a-laboratory-setting>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)